Application Note: High-Acidity Sensing with 9-Hydroxy-9-(4-carboxyphenyl)xanthene

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Compound of Interest

Compound Name:	*9-Hydroxy-9-(4-carboxyphenyl)xanthene*
CAS No.:	*191168-41-9*
Cat. No.:	*B063288*

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Introduction & Mechanism of Action

9-Hydroxy-9-(4-carboxyphenyl)xanthene functions as a "Turn-On" fluorescent indicator for strong acids. The molecule exists in two distinct forms depending on the protonation state of the central 9-carbon position:

- Carbinol (Pseudo-base) Form: At neutral or basic pH, the molecule exists as a colorless, non-fluorescent alcohol (9-hydroxy).
- Xanthenium Cation Form: In acidic conditions, the hydroxyl group is protonated and leaves as water, generating a highly conjugated, planar xanthenium carbocation. This cationic species is responsible for the strong absorbance and fluorescence.

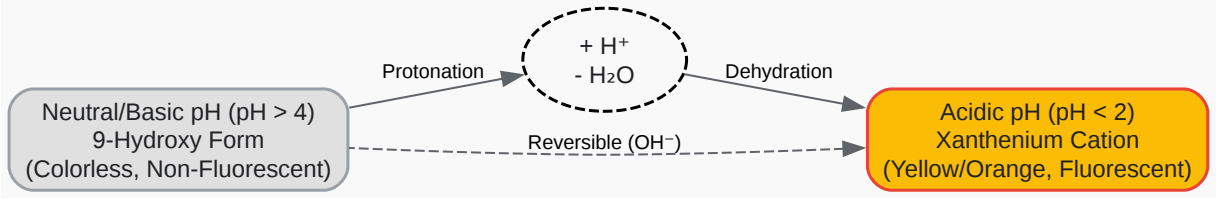
Because the 4-carboxyphenyl group is in the para position, it prevents the formation of the non-fluorescent spirolactone ring typical of fluorescein (which has an ortho carboxyl). This ensures the probe's response is governed purely by the electronic carbocation stability (

), typically in the range of pH 0.5 – 2.5.

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Mechanistic Pathway

The transition from the colorless precursor to the fluorescent reporter is driven by specific acid catalysis.



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Figure 1: The reversible acid-catalyzed conversion of the non-fluorescent carbinol form to the fluorescent xanthenium cation.

Technical Specifications

Feature	Specification
Chemical Name	9-Hydroxy-9-(4-carboxyphenyl)xanthene
CAS Number	191168-41-9
Molecular Weight	318.32 g/mol
Target Analyte	Hydronium Ions ( ) in the pH 0–3 range
Excitation ( )	~375–400 nm (UV/Blue region)
Emission ( )	~450–480 nm (Blue/Green region)
Response Type	Fluorogenic (Turn-On)
Solubility	Soluble in DMSO, Ethanol; Water soluble at pH > 7 (as carboxylate)

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*Note: Spectral values are estimated based on the 9-phenylxanthenium core. Experimental verification in your specific matrix is recommended.

Materials & Equipment

Reagents

- Probe Stock: **9-Hydroxy-9-(4-carboxyphenyl)xanthene** (Solid).
- Solvent: Dimethyl sulfoxide (DMSO), anhydrous (Grade 99.9%).
- Buffer Components:
  - Hydrochloric Acid (HCl, 1M and 0.1M).
  - Glycine or Citric Acid (for acidic buffering).
  - Sodium Hydroxide (NaOH) for pH adjustment.
  - Milli-Q Water (18.2 M cm).

Equipment

- Fluorescence Spectrophotometer: Capable of excitation at 375 nm and emission scanning 400–600 nm.
- UV-Vis Spectrophotometer: For absorbance-based pKa determination.
- pH Meter: Calibrated with standards at pH 1.68, 4.01, and 7.00.
- Quartz Cuvettes: 1 cm path length (UV transparent).

Experimental Protocols

Protocol A: Stock Solution Preparation

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Objective: Prepare a stable, concentrated stock solution to prevent hydrolysis or precipitation.

- Weighing: Accurately weigh 3.2 mg of **9-Hydroxy-9-(4-carboxyphenyl)xanthene**.
- Dissolution: Dissolve in 1.0 mL of anhydrous DMSO to create a 10 mM Stock Solution.
  - Note: DMSO is preferred over ethanol to minimize evaporation and prevent pre-mature protonation if the solvent is slightly acidic.
- Storage: Aliquot into amber microcentrifuge tubes. Store at -20°C, protected from light. Stable for 3 months.

Protocol B: pH Titration & Calibration Curve

Objective: Determine the

(apparent pKa) and dynamic range of the probe.

1. Buffer Preparation (pH 0.5 – 5.0)

Prepare a series of buffers with constant ionic strength (0.1 M KCl).

- pH 0.5 – 1.5: Use KCl/HCl mixtures.
- pH 2.0 – 3.5: Use Glycine-HCl buffer.
- pH 4.0 – 5.0: Use Citrate buffer.
- Verification: Measure exact pH of each buffer using the calibrated pH meter.

2. Working Solution Preparation

For each pH point:

- Aliquot 1.99 mL of the specific pH buffer into a quartz cuvette.
- Add 10

  L of the 10 mM Probe Stock (Final Concentration: 50

  M).

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- Mix gently by pipetting. Avoid vortexing which introduces bubbles.
- Incubate for 2 minutes at 25°C to reach equilibrium.

3. Measurement

- Absorbance Mode: Scan 250–550 nm. Look for the emergence of the cation peak at ~375 nm.
- Fluorescence Mode:
  - Excitation: 375 nm (or

    determined from Abs).
  - Emission Scan: 400–600 nm.
  - Slit Width: 2.5 nm / 2.5 nm.

4. Data Analysis

Plot the Fluorescence Intensity at Peak Emission (

nm) vs. pH. Fit the data to the Henderson-Hasselbalch Equation for a base-to-acid transition (reversed sigmoid):

Where:

- : Measured Intensity.
- : Intensity at lowest pH (fully protonated).
- : Intensity at neutral pH (background).
- : The pH at which half the probe is in the fluorescent cation form.

Protocol C: Biological / Cellular Imaging (Acidic Organelles)

Application: Labeling highly acidic compartments (e.g., lysosomes or gastric mimics).

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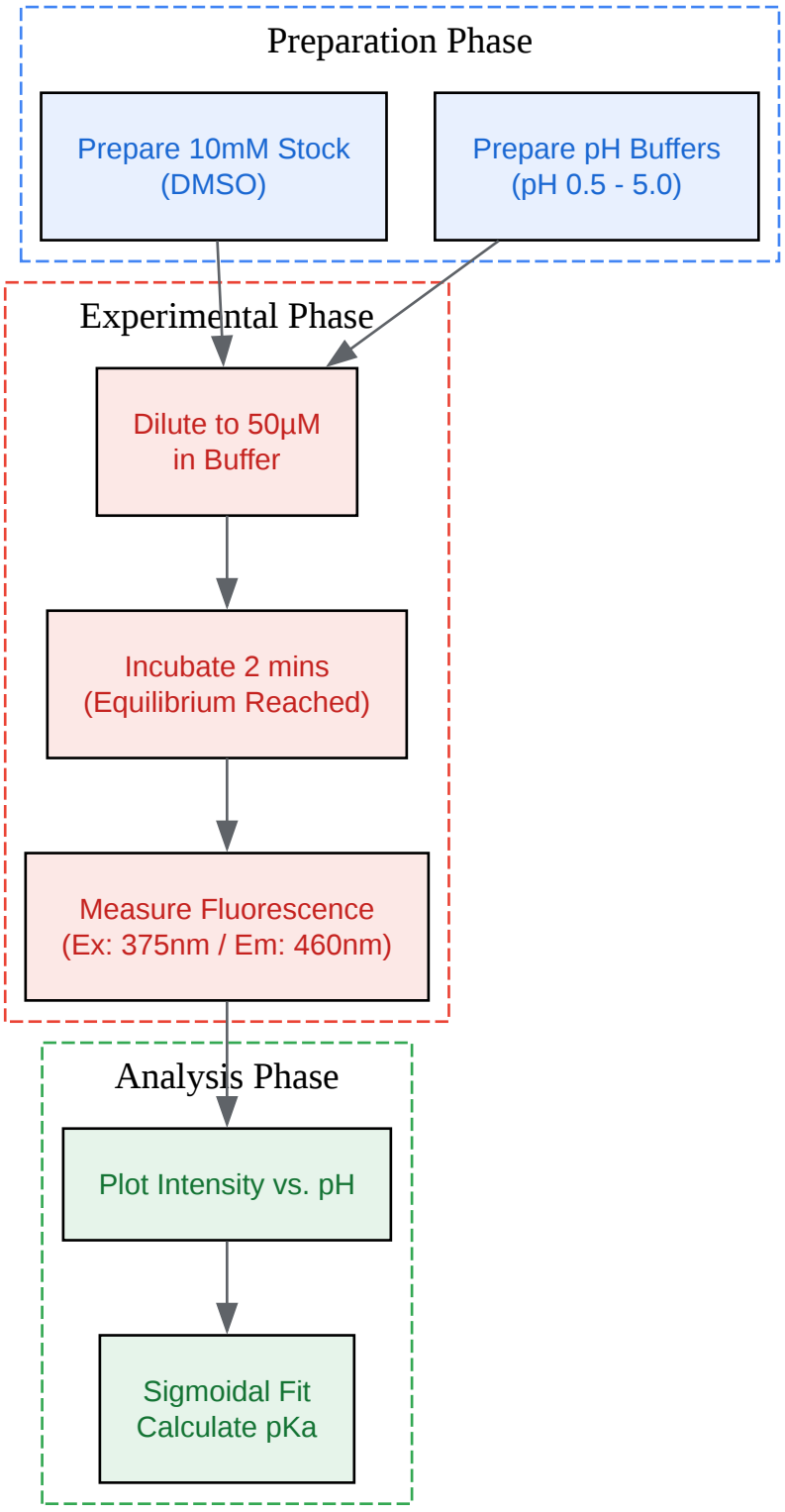
- Cell Culture: Grow cells (e.g., HeLa or Gastric epithelial cells) on glass-bottom dishes.
- Staining:
  - Dilute Stock to 5–10

    M in serum-free media (pH 7.4).
  - Incubate cells for 15–30 minutes at 37°C.
  - Note: The non-fluorescent neutral form is membrane permeable. Once inside acidic compartments (lysosomes), it protonates and becomes trapped (cationic) and fluorescent.
- Washing: Wash 3x with PBS (pH 7.4) to remove extracellular probe.
- Imaging:
  - Microscope: Confocal or Epifluorescence.
  - Filter Set: DAPI or BFP (Blue Fluorescent Protein) channel is typically suitable (

    nm).
  - Observe intracellular puncta (lysosomes).

Workflow Diagram

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Figure 2: Step-by-step workflow for calibrating the pH probe.

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Precipitation	Probe concentration too high in aqueous buffer.	Reduce working concentration to <10 M. Ensure DMSO content is <1%.
No Fluorescence	pH is not acidic enough.	This probe requires pH < 3 to activate. Verify buffer pH.[1]
High Background	Autofluorescence or impurities.	Use a blank correction. Ensure excitation is optimized (scan excitation spectrum).
Photobleaching	High intensity UV excitation.	Reduce laser power/exposure time. Use anti-fade mounting media for fixed samples.

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